

An In-depth Technical Guide to Isostearyl Isostearate (CAS No. 41669-30-1)

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Compound of Interest

Compound Name: *Isostearyl isostearate*

Cat. No.: B1583123

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isostearyl Isostearate (CAS No. 41669-30-1) is a high molecular weight, branched-chain fatty ester widely utilized in the cosmetic and pharmaceutical industries.^[1] It is the ester of isostearyl alcohol and isostearic acid, both of which are typically derived from vegetable sources such as rapeseed oil.^{[1][2]} This document provides a comprehensive technical overview of **Isostearyl Isostearate**, including its physicochemical properties, its role in enhancing skin barrier function, and its application in formulation development. Detailed experimental protocols are provided to facilitate further research and development.

Physicochemical Properties

Isostearyl Isostearate is a clear, colorless to light yellow oily liquid with a faint odor.^{[3][4][5]} Its chemical formula is $C_{36}H_{72}O_2$ with a molecular weight of approximately 536.96 g/mol.^{[1][4][6]} Key physicochemical parameters are summarized in the tables below.

Table 1: General Properties

Property	Value	Reference
Chemical Name	16-methylheptadecyl 16-methylheptadecanoate	[5]
INCI Name	Isostearyl Isostearate	[3]
CAS Number	41669-30-1	[3][4][5]
EINECS Number	255-485-3	[3][4]
Appearance	Oily liquid	[3]
Color (Gardner)	≤ 2.0	[3]
Odor	Faint	[3]

Table 2: Physical and Chemical Characteristics

Parameter	Value	Reference
Specific Gravity at 20°C	0.840 - 0.880	[3]
Refractive Index at 20°C	1.450 - 1.470	[3]
Viscosity at 20°C	30 - 60 mPa.s	[3]
Melting Point	50-55°C	[7]
Boiling Point	537.00 to 538.00 °C @ 760.00 mm Hg (est)	[6]
Flash Point	255.0 °C (491.0 °F)	[5]
Solubility in Water	Insoluble (44µg/L at 20°C)	[4][7]
logP (o/w)	16.777 (est)	[4][6]

Table 3: Chemical Purity and Impurities

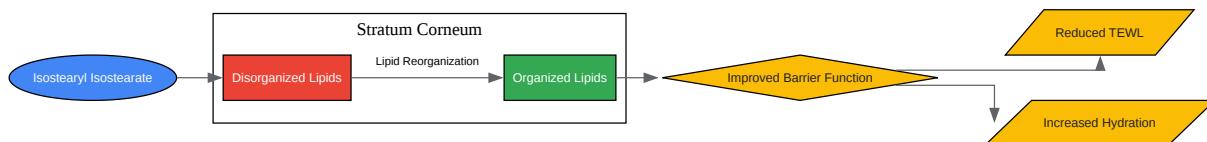
Parameter	Value	Reference
Acid Value	≤ 6.00 mg KOH/g	[3]
Saponification Value	90 - 110 mg KOH/g	[3]
Iodine Value	≤ 8.0 g I ₂ /100g	[3]
Peroxide Value	≤ 6.0 meq O ₂ /kg	[3]
Water Content	≤ 0.50 %	[3]
Sulphated Ash Content	≤ 0.10 %	[3]
Heavy Metals (as Pb)	< 10 ppm	[3]

Mechanism of Action and Applications

Isostearyl Isostearate is a multifunctional ingredient primarily recognized for its emollient, skin-conditioning, and binding properties.[1][7][8] Its branched-chain structure imparts a non-greasy, silky feel to formulations and enhances spreadability.[1][2][4]

Skin Barrier Enhancement

A key function of **Isostearyl Isostearate** is its ability to improve the skin's barrier function.[9] [10] It works in synergy with the natural skin barrier to optimize water-holding potential and reduce transepidermal water loss (TEWL).[1][9] Studies have shown that **Isostearyl Isostearate** can positively influence the lipid lamellar phase of the stratum corneum.[9] It is suggested that it promotes a more ordered orthorhombic lipid organization, which is crucial for optimal barrier function.[7][9] This mechanism is distinct from simple occlusion, as **Isostearyl Isostearate** has been shown to be non-occlusive.[7]



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Caption: Mechanism of Skin Barrier Enhancement by **Isostearyl Isostearate**.

Pigment Dispersion

In color cosmetics, such as lipsticks and foundations, **Isostearyl Isostearate** is valued for its ability to aid in the even distribution of pigments.^{[2][7]} This ensures uniform color application and a smooth, seamless finish.^[7]

Formulation and Sensory Properties

Isostearyl Isostearate is a versatile emollient that provides a rich, luxurious feel to skincare and cosmetic products.^{[1][6]} It improves the spreadability and glide of formulations, contributing to a desirable sensory experience.^{[2][7]} As a binding agent, it helps to ensure the cohesion of powdered products.^[8]

Experimental Protocols

Evaluation of Skin Barrier Function: Transepidermal Water Loss (TEWL) and Skin Hydration

This protocol is based on the "plastic occlusion stress test" methodology to assess the effect of **Isostearyl Isostearate** on skin barrier recovery.^{[7][9]}

Objective: To measure the effect of **Isostearyl Isostearate** on TEWL and stratum corneum hydration after barrier perturbation.

Materials:

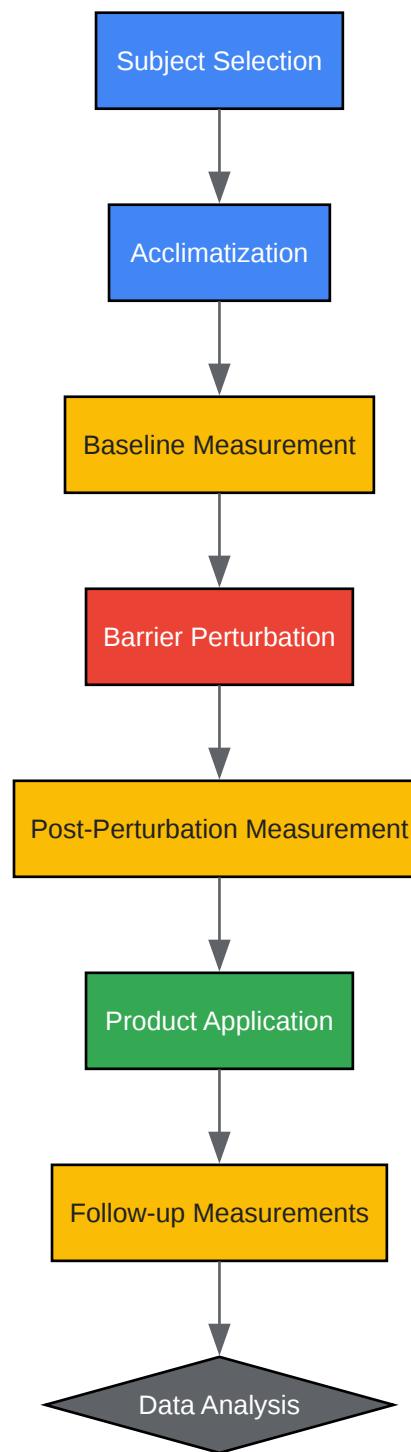
- **Isostearyl Isostearate** (test substance)
- Petrolatum (positive control)
- Untreated site (negative control)
- Tewameter® (for TEWL measurement)
- Corneometer® (for skin hydration measurement)

- Occlusive patches (e.g., Finn Chambers® on Scanpor® tape)
- Deionized water
- Cotton pads

Procedure:

- Subject Selection: Recruit healthy volunteers with no history of skin diseases on the test area (typically the volar forearm).
- Acclimatization: Allow subjects to acclimatize in a temperature and humidity-controlled room (e.g., $21\pm1^{\circ}\text{C}$, $50\pm5\%$ RH) for at least 20 minutes before measurements.
- Baseline Measurements:
 - Define three test sites on the volar forearm of each subject.
 - Measure baseline TEWL and skin hydration at each site.
- Barrier Perturbation (Plastic Occlusion Stress Test):
 - Apply an occlusive patch containing a drop of deionized water to each test site for 24 hours to disrupt the skin barrier.
- Post-Perturbation Measurements:
 - Remove the occlusive patches.
 - Allow the skin to equilibrate for 30 minutes.
 - Measure TEWL and skin hydration to confirm barrier disruption (expect increased TEWL and hydration).
- Product Application:
 - Apply a standardized amount (e.g., 2 mg/cm^2) of **Isostearyl Isostearate** to one site, petrolatum to the second site, and leave the third site untreated.

- Follow-up Measurements:
 - Measure TEWL and skin hydration at specified time points (e.g., 1, 3, 6, and 24 hours) post-application.
- Data Analysis:
 - Calculate the mean and standard deviation for TEWL and hydration values at each time point for each treatment group.
 - Perform statistical analysis (e.g., ANOVA with post-hoc tests) to determine significant differences between treatments.



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Caption: Experimental Workflow for Skin Barrier Function Evaluation.

Evaluation of Pigment Dispersion

This protocol provides a method to assess the effectiveness of **Isostearyl Isostearate** as a pigment dispersant in a model cosmetic formulation.

Objective: To evaluate the quality of pigment dispersion in a liquid formulation containing **Isostearyl Isostearate**.

Materials:

- **Isostearyl Isostearate**
- Pigments (e.g., iron oxides, titanium dioxide)
- Other formulation components (e.g., other emollients, thickeners)
- High-shear mixer
- Microscope with a calibrated reticle
- Viscometer
- Hegman gauge (fineness of grind gauge)

Procedure:

- Formulation Preparation:
 - Prepare two formulations: one with **Isostearyl Isostearate** and a control without it (or with a different dispersant).
 - Wetting: Add the pigments to the liquid phase containing the dispersant (**Isostearyl Isostearate** in the test formulation).
 - De-agglomeration: Mix using a high-shear mixer for a specified time and speed to break down pigment agglomerates.
 - Stabilization: Complete the formulation by adding the remaining ingredients.
- Microscopic Examination:

- Place a small sample of each formulation on a microscope slide.
- Observe the pigment particles under magnification.
- Assess the size, shape, and distribution of the particles. A good dispersion will show small, uniform particles with minimal agglomeration.
- Viscosity Measurement:
 - Measure the viscosity of each formulation using a viscometer at controlled shear rates. Consistent viscosity can indicate a stable dispersion.
- Fineness of Grind:
 - Use a Hegman gauge to determine the fineness of the dispersion. A lower Hegman value indicates a finer dispersion.
- Stability Testing:
 - Store the formulations under different conditions (e.g., elevated temperature, freeze-thaw cycles).
 - Visually inspect for signs of pigment settling, color change, or phase separation over time.
- Data Analysis:
 - Compare the results from the microscopic examination, viscosity measurements, and Hegman gauge between the test and control formulations.
 - Document the stability of each formulation under different storage conditions.

Safety and Toxicology

Isostearyl Isostearate is considered safe for use in cosmetic products.^[7] It has a low risk of skin irritation and sensitization.^[7] Safety data sheets indicate that it is not classified as a hazardous substance.^[5] It is stable under normal conditions of use and storage and is not prone to rancidity, unlike many natural oils.^[1]

Conclusion

Isostearyl Isostearate is a well-characterized and versatile ingredient with significant benefits in skincare and cosmetic formulations. Its proven ability to enhance the skin's barrier function, coupled with its excellent sensory and pigment-dispersing properties, makes it a valuable component for researchers, scientists, and drug development professionals. The provided technical data and experimental protocols offer a solid foundation for further investigation and application of this high-performance emollient.

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References

- 1. ims-usa.com [ims-usa.com]
- 2. dermatologytimes.com [dermatologytimes.com]
- 3. Bioengineered Skin Intended as In Vitro Model for Pharmacosmetics, Skin Disease Study and Environmental Skin Impact Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. eyecandypigments.com [eyecandypigments.com]
- 5. atamankimya.com [atamankimya.com]
- 6. researchgate.net [researchgate.net]
- 7. Superior effect of isostearyl isostearate on improvement in stratum corneum water permeability barrier function as examined by the plastic occlusion stress test - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. cosmileeurope.eu [cosmileeurope.eu]
- 9. researchgate.net [researchgate.net]
- 10. nbino.com [nbino.com]
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